

Covalent Attachment of ICG-Amine to Polymer Scaffolds: Application Notes and Protocols

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Compound of Interest

Compound Name: ICG-amine

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the covalent attachment of Indocyanine Green (ICG)-amine to various polymer scaffolds. The information furnished here is intended to guide researchers in the synthesis, purification, and characterization of ICG-polymer conjugates for applications in drug delivery, bioimaging, and diagnostics.

Introduction

Indocyanine green (ICG) is a near-infrared (NIR) fluorescent dye approved by the Food and Drug Administration (FDA) for clinical use. Its application in research and medicine is often limited by its poor stability in aqueous solutions, rapid clearance from the body, and lack of target specificity. To overcome these limitations, ICG can be covalently conjugated to polymer scaffolds. This approach enhances the stability of ICG, prolongs its circulation time, and allows for targeted delivery to specific tissues or cells. This document outlines the chemical strategies and detailed protocols for covalently attaching **ICG-amine** to common biocompatible polymers.

Polymer Scaffolds and Conjugation Chemistries

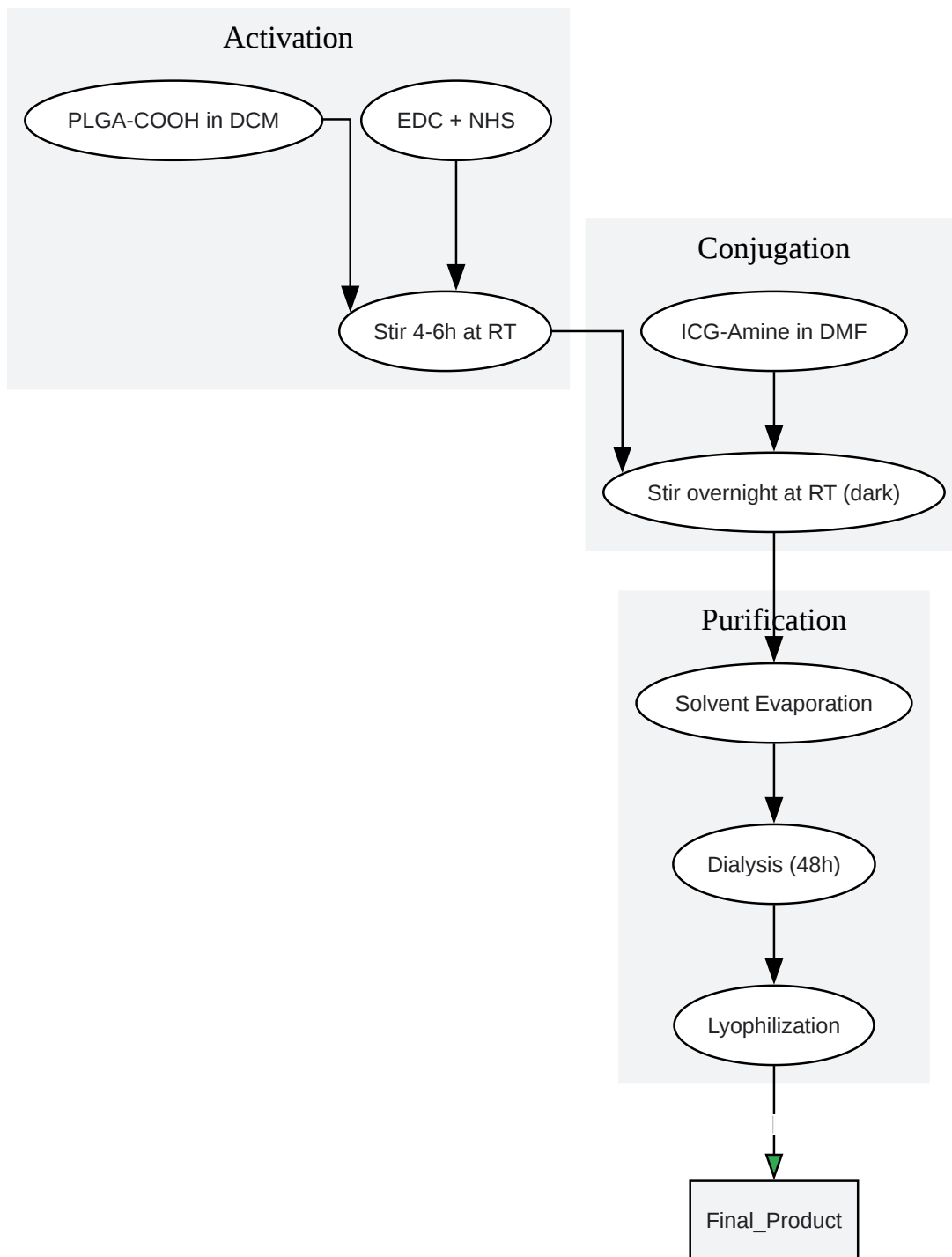
The choice of polymer scaffold and conjugation chemistry is critical for the successful synthesis of stable and effective ICG-polymer conjugates.

Common Polymer Scaffolds:

- Poly(lactic-co-glycolic acid) (PLGA): A biodegradable and biocompatible polyester with tunable degradation rates. Carboxyl-terminated PLGA is commonly used for conjugation.
- Poly(ethylene glycol) (PEG): A hydrophilic polymer that can reduce non-specific protein adsorption and prolong circulation time. Amine- or carboxyl-terminated PEG is used for conjugation.
- Poly(ϵ -caprolactone) (PCL): A biodegradable polyester with good mechanical properties. Often functionalized to introduce reactive groups for conjugation.
- Chitosan: A natural polysaccharide with abundant primary amine groups, making it suitable for direct conjugation with amine-reactive molecules or for modification to introduce other functionalities.

Primary Conjugation Chemistry: EDC/NHS Coupling

The most common method for covalently attaching **ICG-amine** to carboxyl-containing polymers is through the use of 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS). This "zero-length" crosslinking reaction forms a stable amide bond between the carboxyl group on the polymer and the primary amine of **ICG-amine**.



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